

# Biological Activity and Research Use

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## Compound Focus: Chir-124

CAS No.: 405168-58-3

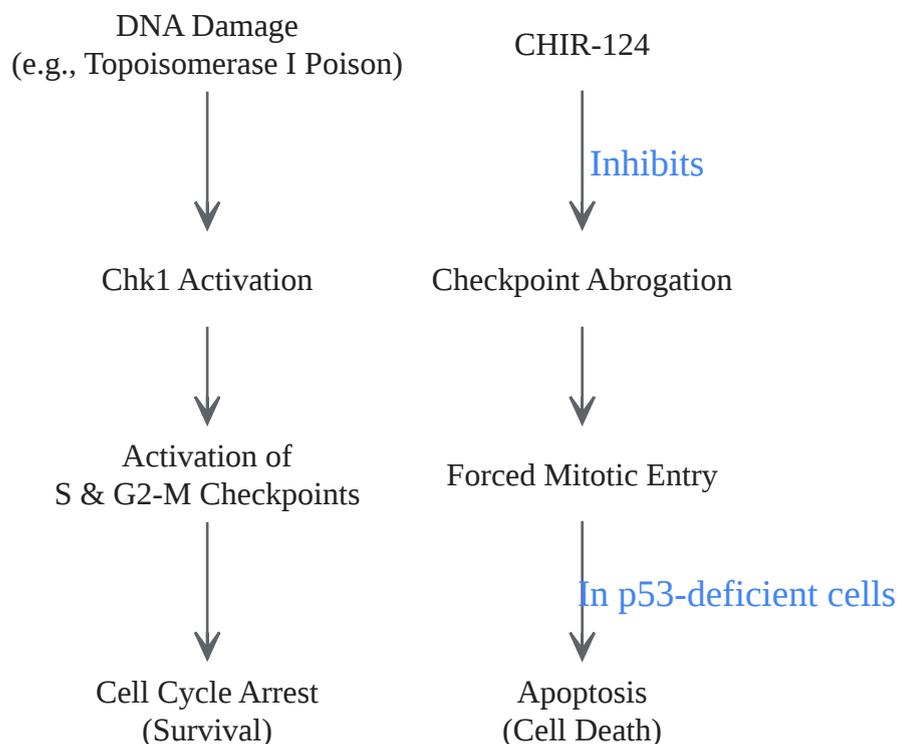
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**CHIR-124** is primarily characterized as a highly potent and selective inhibitor of checkpoint kinase 1 (Chk1). The table below outlines its key activity data against primary and secondary kinase targets.

Target	IC <sub>50</sub> (nM)	Selectivity Notes
Chk1	0.3 nM [1] [2] [3]	Primary target
Chk2	697.4 nM [1] [4]	~2,000-fold less potent than Chk1 [2] [3] [5]
PDGFR	6.6 nM [1] [2] [3]	Secondary target
FLT3	5.8 nM [1] [2] [3]	Secondary target
GSK-3	23.3 nM [3] [5] [4]	Secondary target

In preclinical research, **CHIR-124** is noted for its ability to abrogate the S and G2-M phase cell cycle checkpoints induced by DNA-damaging agents like topoisomerase I poisons (e.g., camptothecin, SN-38, irinotecan) [2] [5] [6]. This activity is particularly effective in **p53-deficient cancer cells**, leading to synergistic cytotoxicity and the potentiation of apoptosis [6] [4]. The following diagram illustrates this core mechanism of action:



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## Supplier Handling and Storage Information

When handling **CHIR-124**, please note it is **for research use only** and is not intended for diagnostic or therapeutic use [1] [3] [5]. Here are typical handling protocols from suppliers:

- **Storage:** The solid powder should generally be stored at **-20°C** [1] [3] [5].
- **Solution Preparation:** For in vitro experiments, stock solutions are typically prepared in DMSO. Suppliers note that **hygroscopic (moisture-absorbing) DMSO can reduce solubility**, so it is recommended to use freshly opened solvent [1] [2].
- **Stability:** Prepared stock solutions in DMSO can be stored at **-80°C** for up to 2 years or at **-20°C** for 1 year. Avoid repeated freeze-thaw cycles [1].

## Experimental Protocol Overview

The methodology below, derived from search results, outlines how **CHIR-124** is used in cell-based research to study checkpoint abrogation [2] [4]:

- **Cell Lines:** Human cancer cell lines (e.g., MDA-MB-231, MDA-MB-435, SW-620, COLO 205), often with mutant p53.
- **Treatment:**
  - Cells are plated in 96-well plates and allowed to reach log-phase growth.
  - **CHIR-124** is serially diluted in the presence of different concentrations of a DNA-damaging agent (e.g., camptothecin or its derivative SN-38).
  - The combination is incubated for **48 hours**.
- **Viability Assessment:** Cell proliferation is measured using a colorimetric assay (e.g., MTS assay).
- **Data Analysis:** Drug interaction is analyzed using isobologram analysis based on the Loewe additivity principle to determine synergy [2] [4].

## Emerging Research Directions

A recent preprint (July 2025) has proposed a novel application for **CHIR-124**, suggesting it exhibits **multistage activity against the malaria parasite \*Plasmodium falciparum\***. The study indicates this activity involves a **polypharmacological mechanism: dual inhibition of a parasite kinase (PfArk1) and hemozoin formation [7]**. It is important to note that this is a preprint and has not yet been peer-reviewed.

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## References

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To cite this document: Smolecule. [Biological Activity and Research Use]. Smolecule, [2026]. [Online PDF]. Available at: [https://www.smolecule.com/products/b548233#chir-124-powder-appearance]

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